

A Spectroscopic Comparison of Thianthrene and Its Oxides

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Compound of Interest

Compound Name: *Thianthrene 5,10-dioxide*

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This guide provides an objective comparison of the spectroscopic properties of thianthrene and its oxidized derivatives, thianthrene 5-oxide (Th-O) and thianthrene 5,5-dioxide (Th-O₂). The information presented is supported by experimental data from various spectroscopic techniques, offering valuable insights for the identification and characterization of these compounds in research and development settings.

Spectroscopic Data Summary

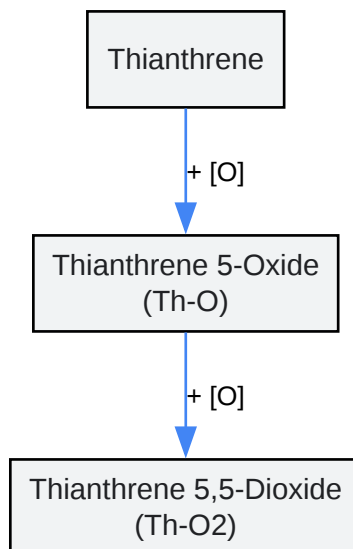
The following table summarizes the key spectroscopic data obtained for thianthrene, thianthrene 5-oxide, and thianthrene 5,5-dioxide.

Spectroscopic Technique	Thianthrene	Thianthrene 5-Oxide (Th-O)	Thianthrene 5,5-Dioxide (Th-O2)
^1H NMR (CDCl_3 , δ ppm)	7.23 (m, 4H), 7.48 (m, 4H)[1]	7.41 (t, J = 7.6 Hz, 2H), 7.54 (t, J = 7.6 Hz, 2H), 7.61 (d, J = 7.6 Hz, 2H), 7.92 (d, J = 7.8 Hz, 2H)[2]	~8.1-8.2 (m), ~7.7-7.8 (m)
^{13}C NMR (CDCl_3 , δ ppm)	127.6, 128.8, 133.6	124.6, 128.57, 128.58, 129.2, 130.0, 141.6[2]	Not explicitly found in search results.
IR Spectroscopy (cm^{-1})	Aromatic C-H stretch: >3000, Aromatic C-C stretch: 1500-1600, Out-of-plane C-H bend: 600-800, Ring deformations: 300-500[3]	3049, 2915, 2847, 1434, 1248, 1117, 1075 (S=O stretch), 1023, 748, 451[2]	Strong S=O stretching bands expected.
Mass Spectrometry (m/z)	Molecular Ion $[\text{M}]^+$: 216[4]	Molecular Ion $[\text{M}]^+$: 232[5]	Molecular Ion $[\text{M}]^+$: 248[6]
UV-Vis Spectroscopy (nm)	250, 300, 350	Not explicitly found in search results.	Not explicitly found in search results.

Oxidation Pathway of Thianthrene

The oxidation of thianthrene proceeds sequentially, first to thianthrene 5-oxide and then to thianthrene 5,5-dioxide. This process involves the stepwise oxidation of the sulfur atoms within the central dithiin ring.

Oxidation Pathway of Thianthrene



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